

# Squarunkin A: A Targeted Approach to Modulating Src Kinase Activity

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Core Target: UNC119 Protein Family

**Squarunkin A** has been identified as a potent and selective small molecule inhibitor of the UNC119-cargo interaction.[1][2][3] This novel mechanism of action positions **squarunkin A** as a valuable tool for studying cellular signaling pathways dependent on myristoylated proteins, particularly Src family kinases. Unlike traditional kinase inhibitors that target the ATP-binding site, **squarunkin A** disrupts the trafficking and localization of Src kinases, thereby interfering with their activation.[1][4] This document provides a comprehensive overview of the biological target of **squarunkin A**, including quantitative data, detailed experimental protocols, and visual representations of the relevant signaling pathways and workflows.

### **Quantitative Data Summary**

The inhibitory activity of **squarunkin A** has been quantified, demonstrating its high potency for the UNC119A-myristoylated Src peptide interaction. The key quantitative metric is the half-maximal inhibitory concentration (IC50), which represents the concentration of **squarunkin A** required to inhibit 50% of the UNC119A-cargo binding activity.

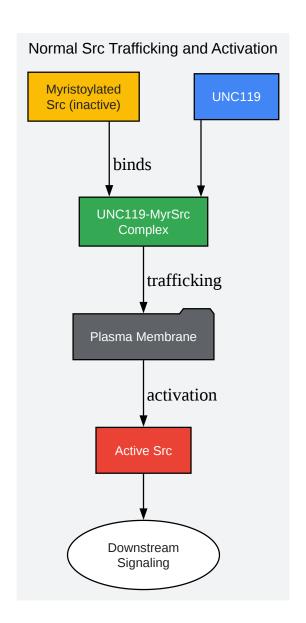


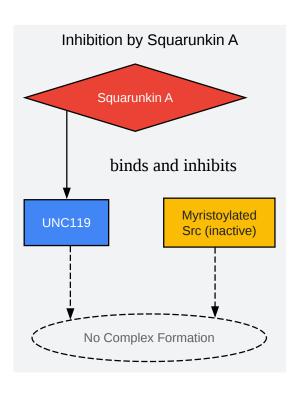
Compound	Target Interaction	Assay Type	IC50 (nM)	Reference
Squarunkin A	UNC119A - myristoylated Src N-terminal peptide	Fluorescence Polarization	10	[1]

## **Signaling Pathway and Mechanism of Action**

**Squarunkin A**'s mechanism of action involves the direct binding to the UNC119 protein, a chaperone responsible for the transport of N-terminally myristoylated proteins, including Src family kinases. By occupying the myristoyl-binding pocket of UNC119, **squarunkin A** prevents the binding of myristoylated Src, thereby disrupting its proper localization to the plasma membrane, a critical step for its activation and downstream signaling.







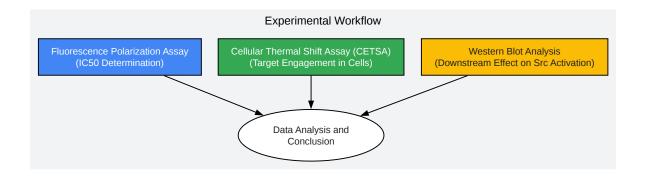
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Figure 1: Mechanism of Squarunkin A Action

## **Experimental Workflows**

The identification and characterization of **squarunkin A**'s biological target involved a series of key experiments. The general workflow for these experiments is outlined below.





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